

# GSK6853 dosing concentration cell-based assays

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: **GSK6853**

Cat. No.: S529491

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## GSK6853 Dosing in Cell-Based Assays

The table below summarizes the key dosing and physicochemical information for **GSK6853** to guide your experimental planning.

Aspect	Recommendation & Key Values
General Recommended Concentration	Do not exceed <b>1 <math>\mu</math>M</b> in cell-based assays to minimize off-target effects [1] [2] [3].
DMSO Stock Solution Concentration	81 mg/mL (197.81 mM) [2].
Cellular Potency (IC <sub>50</sub> )	20 nM (NanoBRET cellular target engagement assay) [1].
In Vitro Potency (IC <sub>50</sub> )	8 nM (TR-FRET assay) [1].
Selectivity	>1600-fold selectivity for BRPF1 over 48 other tested bromodomains [1] [2] [4].

## Detailed Experimental Protocols

The following section outlines specific protocols for common cell-based assays using **GSK6853**, as described in recent publications.

## Cell Viability and Proliferation Assays

This protocol is used to determine the anti-proliferative effects of **GSK6853** [5].

- **Cell Lines:** Commonly used cancer cell lines include A549 and H1975 (non-small cell lung cancer, NSCLC) [5], or PEO4 and OVCAR-3 (ovarian cancer) [6].
- **Reagents:** Cell Counting Kit-8 (CCK-8) [5] or MTT reagent [6].
- **Procedure:**
  - Seed cells in 96-well plates at a density of  $5 \times 10^3$  cells/well [5].
  - The following day, treat cells with a concentration gradient of **GSK6853** (e.g., 0, 50, 100, 200, 400  $\mu$ M for 24 hours in the cited NSCLC study [5]).
  - Add 10  $\mu$ L of CCK-8 reagent to each well and incubate for 1-4 hours.
  - Measure the absorbance at 450 nm using a microplate reader.
  - Calculate cell viability relative to the DMSO-treated control group.

## Colony Formation Assay

This assay tests the long-term clonogenic survival of cells after drug treatment [5] [6].

- **Procedure:**
  - Treat cells with **GSK6853** (e.g., 0, 25, 50, 100  $\mu$ M) for the desired period.
  - After treatment, trypsinize and seed a low density of cells (e.g., 500 cells/well) into 6-well plates.
  - Culture the cells for 10-14 days, allowing colonies to form.
  - Fix colonies with 4% paraformaldehyde and stain with 0.1% crystal violet.
  - Count colonies manually (a colony is typically defined as >50 cells). The results will show a dose-dependent reduction in colony number [5].

## Cell Cycle Analysis by Flow Cytometry

This protocol assesses cell cycle distribution following BRPF1 inhibition [5] [6].

- **Procedure:**
  - Treat cells with **GSK6853** (e.g., 50  $\mu$ M for 24 hours [5], or 10-20  $\mu$ M for 12 days [6]).

- Harvest cells and fix in 70% ice-cold ethanol overnight at 4°C.
- Wash cells with PBS and stain with a propidium iodide (PI) solution containing RNase A (to degrade RNA and ensure DNA-specific staining) for 30 minutes at room temperature in the dark.
- Analyze the DNA content using a flow cytometer. The expected outcome is an accumulation of cells in the G0/G1 phase, indicating cell cycle arrest [5].

## Apoptosis Assay

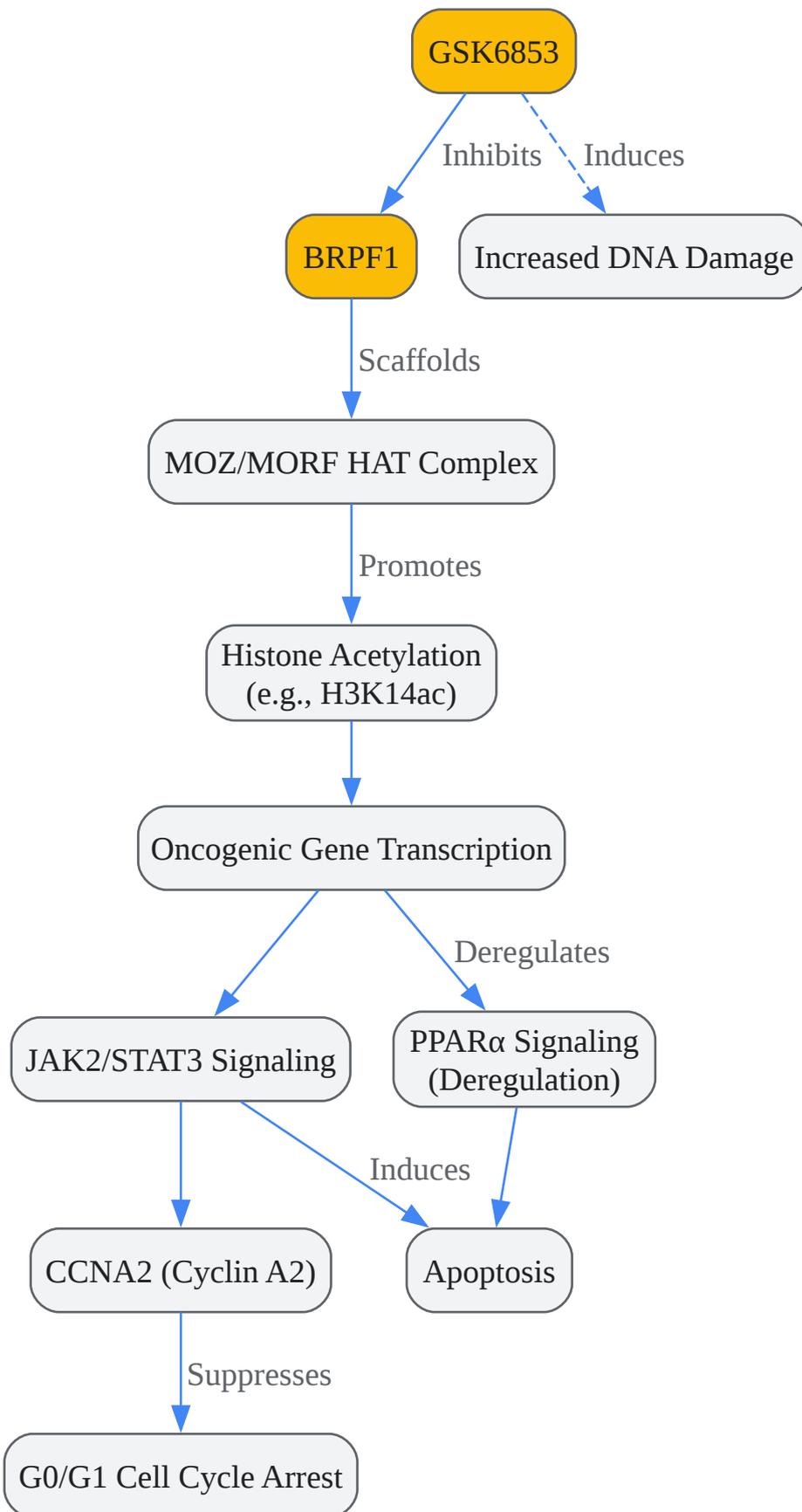
This method quantifies the rate of programmed cell death [5].

- **Reagents:** Annexin V-FITC and Propidium Iodide (PI) staining kit.
- **Procedure:**
  - Treat cells with **GSK6853** (e.g., 0, 25, 50, 100 μM for 24 hours).
  - Harvest cells and resuspend in 500 μL of binding buffer.
  - Add 5 μL of Annexin V-FITC and 5 μL of PI to the cell suspension. Incubate for 15 minutes in the dark.
  - Analyze by flow cytometry. The results will show a dose-dependent increase in the percentage of cells in both early (Annexin V+/PI-) and late (Annexin V+/PI+) apoptosis [5].

## Mechanism of Action and Signaling Pathways

**GSK6853** is a potent, selective chemical probe that inhibits the bromodomain of BRPF1, a scaffolding protein essential for the assembly and function of MOZ/MORF histone acetyltransferase (HAT) complexes [1]. Inhibition of BRPF1 disrupts its ability to "read" acetylated histone marks, leading to changes in gene expression programs that drive cancer.

Recent studies in different cancer types have elucidated specific downstream pathways:



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*Diagram 1: **GSK6853** exerts anti-cancer effects by inhibiting the BRPF1 bromodomain, which in turn disrupts multiple oncogenic signaling pathways, leading to cell cycle arrest, apoptosis, and DNA damage.*

## Critical Considerations for Researchers

- **Inactive Control:** For rigorous target validation, it is highly recommended to use the structural analog **GSK9311** as an inactive control compound. This compound has 125- to 185-fold reduced potency against BRPF1 and helps confirm that observed phenotypes are due to on-target inhibition [1] [4].
- **Solubility and Handling:** **GSK6853** has good solubility in DMSO (81 mg/mL) and ethanol, but is insoluble in water [2]. Fresh DMSO should be used to prepare stock solutions, as moisture absorption can reduce solubility.
- **Cell Line Variability:** Be aware that the effective concentration and resulting phenotype (e.g., cell cycle arrest vs. apoptosis) can vary depending on the cell line and experimental context. The concentrations used in the cited NSCLC study (up to 400  $\mu$ M) [5] are significantly higher than the recommended 1  $\mu$ M for on-target studies [1], suggesting that some phenotypic effects may require high concentrations that could involve off-target mechanisms. A 2023 study also cautioned that **GSK6853** can induce phospholipidosis at concentrations near 1  $\mu$ M, which is an adverse effect to consider when interpreting results [3].

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## References

1. GSK6853 A chemical probe for BRPF1 [thesgc.org]
2. GSK6853 | Epigenetic Reader Domain inhibitor | Mechanism [selleckchem.com]
3. Probe GSK6853 [chemicalprobes.org]
4. GSK-6853 82067 [bpsbioscience.com]
5. BRPF1 inhibitor GSK6853 inhibits NSCLC cell proliferation ... [link.springer.com]

6. BRPF1 inhibition reduces migration and invasion of ... [nature.com]

To cite this document: Smolecule. [GSK6853 dosing concentration cell-based assays]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b529491#gsk6853-dosing-concentration-cell-based-assays>]

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